

[4-(1H-pyrazol-1-yl)phenyl]methanol CAS number and identifiers

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Compound of Interest

Compound Name: **[4-(1H-pyrazol-1-yl)phenyl]methanol**

Cat. No.: **B141066**

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Technical Guide: [4-(1H-pyrazol-1-yl)phenyl]methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **[4-(1H-pyrazol-1-yl)phenyl]methanol**, including its identifiers, a general synthesis protocol, and a summary of the known biological activities of related pyrazole derivatives. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

Core Compound Identifiers

The following table summarizes the key identifiers for **[4-(1H-pyrazol-1-yl)phenyl]methanol**.

Identifier	Value	Source
CAS Number	143426-49-7	Thermo Scientific
IUPAC Name	(4-(1H-pyrazol-1-yl)phenyl)methanol	Thermo Scientific
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	Thermo Scientific
Molecular Weight	174.20 g/mol	Thermo Scientific
Canonical SMILES	C1=CC(=CC=C1N2C=CC=N2)CO	Thermo Scientific
PubChem CID	2776480	Thermo Scientific
InChI Key	MMGMLIHSHFKRDK-UHFFFAOYSA-N	Thermo Scientific

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **[4-(1H-pyrazol-1-yl)phenyl]methanol** was not found in the immediate search results, a general and widely applicable method for the synthesis of pyrazole derivatives is the Knorr pyrazole synthesis.^[1] This reaction involves the condensation of a β -dicarbonyl compound with a hydrazine derivative.^[1] For the synthesis of N-aryl pyrazoles, an alternative common approach involves the reaction of a substituted hydrazine with a suitable three-carbon synthon.

A plausible synthetic route to **[4-(1H-pyrazol-1-yl)phenyl]methanol** could involve the reaction of 4-hydrazinylbenzyl alcohol with a 1,3-dicarbonyl compound, such as 1,1,3,3-tetramethoxypropane, in the presence of an acid catalyst.

General Protocol: Synthesis of N-Aryl Pyrazoles

This protocol outlines a general procedure for the synthesis of N-aryl pyrazoles and can be adapted for the synthesis of **[4-(1H-pyrazol-1-yl)phenyl]methanol**.

Materials:

- Substituted aryl hydrazine (e.g., 4-hydrazinylbenzyl alcohol)

- 1,3-Dicarbonyl compound or its equivalent (e.g., 1,1,3,3-tetramethoxypropane)
- Solvent (e.g., ethanol, acetic acid)
- Acid catalyst (e.g., hydrochloric acid, sulfuric acid)
- Standard laboratory glassware and equipment for chemical synthesis (round-bottom flask, condenser, magnetic stirrer, heating mantle)
- Purification supplies (silica gel for column chromatography, appropriate solvents)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a condenser, dissolve the aryl hydrazine in the chosen solvent.
- Addition of Reagents: To this solution, add the 1,3-dicarbonyl compound and a catalytic amount of acid.
- Reaction: Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction should be monitored by a suitable technique, such as thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. The solvent may be removed under reduced pressure. The residue is then neutralized with a suitable base (e.g., sodium bicarbonate solution) and extracted with an organic solvent (e.g., ethyl acetate).
- Purification: The combined organic extracts are dried over an anhydrous salt (e.g., sodium sulfate) and concentrated. The crude product is then purified by column chromatography on silica gel to yield the desired N-aryl pyrazole.

Biological Activities of Pyrazole Derivatives

Pyrazole derivatives are a well-established class of heterocyclic compounds with a broad spectrum of biological activities. While specific studies on the biological activity of **[4-(1H-pyrazol-1-yl)phenyl]methanol** are not readily available in the public domain, the pyrazole scaffold is a key feature in numerous pharmacologically active molecules.

Research has demonstrated that pyrazole-containing compounds exhibit a range of activities, including:

- Anticancer Activity: Many pyrazole derivatives have been synthesized and evaluated for their potential as anticancer agents.[2][3]
- Anti-inflammatory Activity: The pyrazole moiety is a core component of several non-steroidal anti-inflammatory drugs (NSAIDs).[4]
- Antimicrobial and Antifungal Activity: Various substituted pyrazoles have shown promising activity against a range of microbial and fungal pathogens.
- Antitubercular Activity: Certain pyrazole derivatives have been investigated for their potential to treat tuberculosis.[4]

The diverse biological profile of pyrazole derivatives makes **[4-(1H-pyrazol-1-yl)phenyl]methanol** a compound of interest for further investigation in drug discovery programs.

Visualizations

General Synthesis Workflow for N-Aryl Pyrazoles

The following diagram illustrates a generalized workflow for the synthesis of N-aryl pyrazoles, a common class of compounds to which **[4-(1H-pyrazol-1-yl)phenyl]methanol** belongs.



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Caption: A generalized workflow for the synthesis of N-aryl pyrazoles.

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